

# sodium imidazole coordination strength metal ions

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## Compound Focus: Sodium Imidazole

CAS No.: 5587-42-8

Cat. No.: S1532962

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## Imidazole-Metal Ion Coordination Overview

| Metal Ion        | Observed Coordination Geometry & Binding Mode                                | Key Evidence & Experimental Data   |
|------------------|--|--|
| Zn <sup>2+</sup> | Tetrahedral (N <sub>4</sub> ); binds via two imidazole N atoms [1]           | Single-crystal X-ray diffraction: Zn-N bond lengths of <b>2.005(2) Å</b> and <b>1.978(2) Å</b> [1].  |
| Co <sup>2+</sup> | Distorted Tetrahedral (N <sub>4</sub> ); binds via two imidazole N atoms [1] | X-ray diffraction: Co-N bond lengths of <b>1.981(3) Å</b> and <b>1.992(3) Å</b> . Visible absorption maxima at <b>532 nm</b> and <b>550 nm</b> [1].  |
| Ni <sup>2+</sup> | Distorted Tetrahedral (N <sub>4</sub> ); binds via two imidazole N atoms [1] | X-ray diffraction: Shorter Ni-N bonds ( <b>1.962(2) Å</b> and <b>1.981(2) Å</b> ). Visible absorption maxima at <b>448 nm</b> and <b>690 nm</b> [1]. |
| Cu <sup>2+</sup> | Distorted Square Planar; binds via one imidazole N and one sulfonamide N [1] | X-ray diffraction: Short Cu-N bonds ( <b>1.956(3) Å</b> and <b>1.908(3) Å</b> ). Visible absorption maximum at <b>510 nm</b> [1].                    |
| Cd <sup>2+</sup> | Five-coordinate (in enzyme active site); binds via imidazole inhibitor [2]   | Perturbed Angular Correlation (PAC) spectroscopy suggests a five-coordinated complex in human carbonic anhydrase [2].                                |

This coordination chemistry is leveraged in several key experimental protocols.

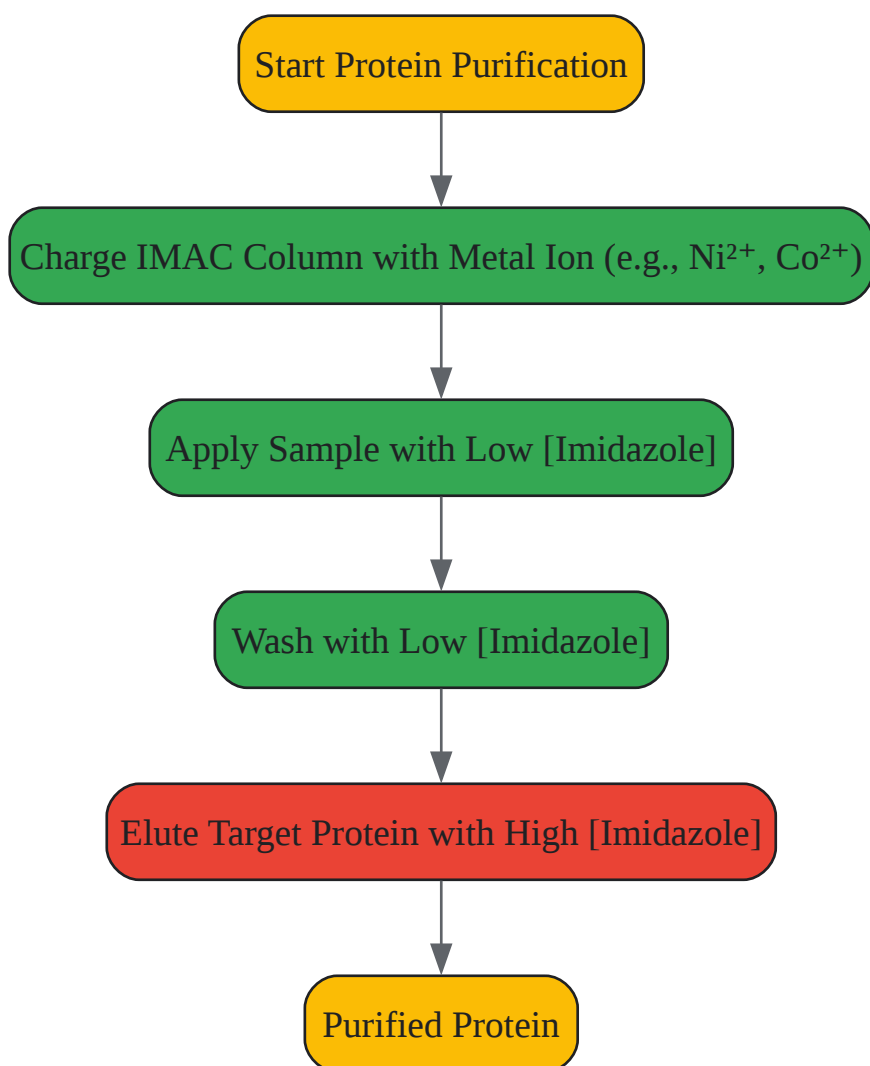
## Key Experimental Protocols

### Immobilized Metal Ion Affinity Chromatography (IMAC)

IMAC is a primary application that utilizes the coordination between imidazole and immobilized metal ions to purify proteins [3].

- **Purpose:** To separate and purify recombinant proteins with an engineered histidine (imidazole-containing) tag.
- **Workflow:** A resin is charged with a metal ion like  $\text{Ni}^{2+}$ ,  $\text{Co}^{2+}$ , or  $\text{Cu}^{2+}$ . The protein sample is applied with imidazole in the buffer, where **low concentrations (~20-50 mM) of imidazole** compete weakly, helping to remove impurities without eluting the target. The target protein is then eluted with a high concentration of imidazole (**150-500 mM**), which competitively displaces the histidine tag from the metal ion [3].
- **Metal Ion Choice:**  $\text{Ni}^{2+}$  offers high binding capacity,  $\text{Co}^{2+}$  can provide higher selectivity and purity, and  $\text{Cu}^{2+}$  gives very strong binding, which can be useful for specific tags [3].

The experimental workflow for this process can be visualized as follows:



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## Synthesis and Stabilization of Metal Nanoparticles

Imidazole derivatives can stabilize metal nanoparticles (NPs) for catalysis and sensing [4].

- **Purpose:** To synthesize and prevent the aggregation of Pd, Pt, Au, and Ag NPs using alkyl imidazoles as capping ligands.
- **Workflow:** Metal precursors are reduced in the presence of N-alkyl imidazole ligands. The **basic nitrogen of the imidazole ring** coordinates to the metal nanoparticle surface. Ligands with longer alkyl chains provide better steric stabilization [4].
- **Key Finding:** The strength of the **imidazole-NP interaction is intermediate**, making it suitable for applications like catalysis where the surface must be accessible to substrates [4].

## Characterization of Coordination Complexes

To definitively characterize imidazole-metal complexes, several techniques are employed [1].

- **Single-Crystal X-ray Diffraction (XRD):** The definitive method for determining the binding mode, coordination geometry, and bond lengths/angles [1].
- **UV-Vis Absorption Spectroscopy:** Used to study the electronic environment of the metal center. Changes in absorption maxima and the appearance of new bands upon complex formation provide evidence of coordination [1].
- **Fluorescence Spectroscopy:** For certain metal complexes like those with  $Zn^{2+}$ , coordination can cause a significant increase or shift in fluorescence, which is useful for sensing applications [1].

## Key Takeaways for Researchers

- **Relative Affinity:** While a direct strength ranking is complex, structural data suggests that within a similar tetrahedral geometry, the shorter M-N bonds for  $Ni^{2+}$  and  $Cu^{2+}$  indicate particularly strong interactions [1].
- **A Versatile Ligand:** The imidazole group is a privileged scaffold in medicinal and bioinorganic chemistry due to its ability to coordinate a wide range of physiologically relevant metal ions.
- **Context-Dependent Behavior:** The exact coordination strength and mode can be influenced by the broader chemical environment, such as other ligands on the metal or the protein scaffold in enzymatic active sites [2].

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